

# Alloxydim sodium chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Alloxydim sodium*

Cat. No.: *B3031609*

[Get Quote](#)

## An In-depth Technical Guide to **Alloxydim Sodium**

Issued for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Alloxydim sodium**, a post-emergence herbicide. It covers its chemical structure, physicochemical properties, mechanism of action, and relevant experimental methodologies.

## Chemical Identification and Structure

**Alloxydim sodium** is the sodium salt of Alloxydim.<sup>[1]</sup> It belongs to the cyclohexanedione oxime group of herbicides.<sup>[2]</sup> Developed by Nippon Soda in 1976, it is a selective, systemic herbicide used to control grass weeds in various broad-leaved crops.<sup>[3][4]</sup> The compound is absorbed primarily through the leaves and acts on the active meristematic tissues of grasses.<sup>[4]</sup>

- IUPAC Name: sodium (4RS)-2-[(E)-1-(allyloxyimino)butyl]-4-(methoxycarbonyl)-5,5-dimethyl-3-oxocyclohex-1-en-1-olate<sup>[2]</sup>
- CAS Registry Number: 55635-13-7<sup>[2]</sup>
- Alternative CAS RN: 66003-55-2<sup>[2]</sup>
- Molecular Formula: C<sub>17</sub>H<sub>24</sub>NNaO<sub>5</sub><sup>[2]</sup>

- Synonyms: NP-48, Kusagard, Fervin, Clout, Tritex[2]

Below is a diagram representing the chemical structure of **Alloxydim sodium**, highlighting its key functional groups.

Diagram 1: Chemical structure of **Alloxydim sodium**.

## Physicochemical Properties

**Alloxydim sodium** is a colorless, crystalline solid that is hygroscopic and highly soluble in water.[3][5] A summary of its key physicochemical properties is presented in the table below.

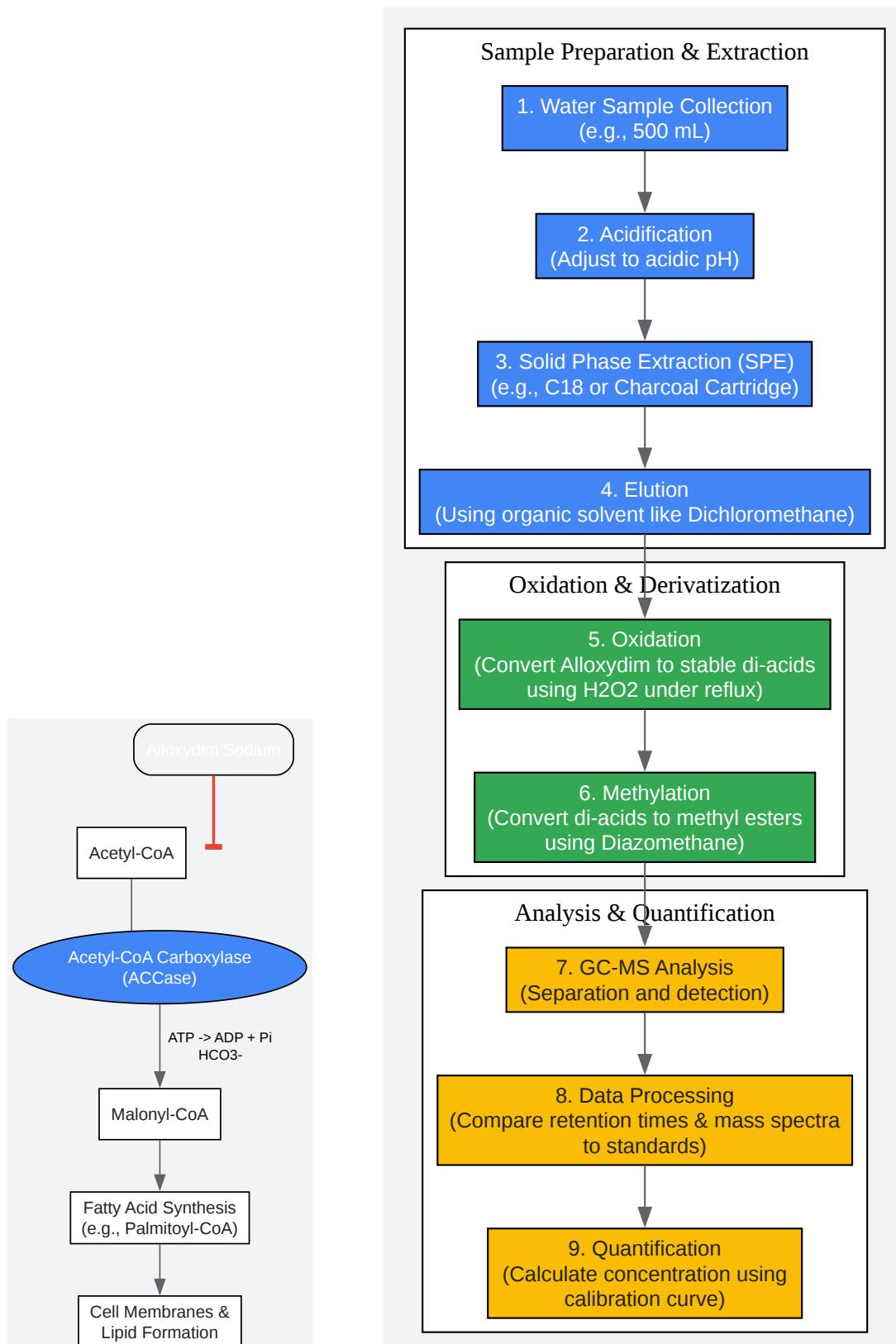
Property	Value	Reference(s)
Molecular Weight	345.37 g/mol	[6]
Physical State	Colorless crystals	[5]
Melting Point	188 - 193 °C	[6]
Water Solubility	2,000,000 mg/L (at 20°C, pH 7)	[5]
Flash Point	>100 °C	[6]
LogP (Octanol-Water Partition Coefficient)	2.945	[2]
Storage Conditions	0-6°C, Hygroscopic, under inert atmosphere	[6][7]

## Mechanism of Action

**Alloxydim sodium** is classified as a Group 1 (WSSA) or Group A (HRAC) herbicide.[3] Its herbicidal activity stems from the inhibition of the enzyme Acetyl-CoA carboxylase (ACCase).[2][3] ACCase is a critical enzyme that catalyzes the first committed step in the biosynthesis of fatty acids: the conversion of acetyl-CoA to malonyl-CoA.[8]

By inhibiting ACCase, **Alloxydim sodium** disrupts the production of fatty acids, which are essential components for building cell membranes and for lipid formation.[2] This disruption

ultimately halts plant growth and leads to the death of susceptible grass species.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [PDF] Synthesis of 5-[2-(ethylthio)propyl]-1,3-cyclohexanedione | Semantic Scholar [semanticscholar.org]
- 2. Alloxydim sodium [sitem.herts.ac.uk]
- 3. Alloxydim - Wikipedia [en.wikipedia.org]
- 4. Analytical Method for the Total Content of Alloxydim-Sodium Herbicide and Its Degradation Products in Ground Water by Gas Chromatography Mass Spectrometry [jstage.jst.go.jp]
- 5. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 6. Fatty acid metabolism - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. What are ACC1 inhibitors and how do they work? [synapse.patsnap.com]
- To cite this document: BenchChem. [Alloxydim sodium chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3031609#alloxydim-sodium-chemical-structure-and-properties>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)